

# Physicochemical Properties and Drug-Likeness

Author: Smolecule Technical Support Team. Date: February 2026

## Compound Focus: Bisandrographolide A

CAS No.: 160498-00-0

Cat. No.: S1540882

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The following table summarizes key calculated physicochemical properties, which are critical for understanding the compound's behavior in biological systems and its potential as a drug lead.

Parameter	Value	Lipinski's Rule
Hydrogen Bond Donors	4	Complies ( $\leq 5$ )
Hydrogen Bond Acceptors	8	Complies ( $\leq 10$ )
Rotatable Bonds	8	Complies ( $\leq 10$ )
Topological Polar Surface Area (TPSA)	133.52 Å <sup>2</sup>	-
Molecular Weight	664.4 g/mol	Violates ( $> 500$ )
XLogP	7.26	Violates ( $> 5$ )
Lipinski's Rules Broken	1 (due to high molecular weight) [1]	-

## Biological Activity & Mechanism of Action

The primary and most well-defined mechanism of action for **Bisandrographolide A** is the activation of the **TRPV4 ion channel** [2] [3].

- **Target Specificity:** In a key study, **Bisandrographolide A** activated TRPV4 channels with a high potency (**EC<sub>50</sub> of 790-950 nM**). It did not activate or block the closely related TRPV1, TRPV2, or TRPV3 channels, demonstrating notable selectivity [3] [4].
- **Cellular Mechanism:** The compound activates a large TRPV4-like current in cells that natively express this channel. Furthermore, it can activate TRPV4 currents in cell-free outside-out patches, indicating that it can act on the channel directly in a **membrane-delimited manner** and does not require a cytosolic second messenger [3] [4].
- **Significance of TRPV4 Activation:** TRPV4 is a non-selective cation channel involved in sensing osmotic pressure, mechanical stress, and warm temperatures. Its activation influences various physiological processes, including osmoregulation, nociception (pain sensation), and inflammation [3]. The activation of TRPV4 by **Bisandrographolide A** is suggested to play a role in some of the traditional medicinal effects of *Andrographis paniculata* extracts [3] [5].

It is important to distinguish **Bisandrographolide A** from its analog, **Bisandrographolide C** (CAS# 160498-02-2), which has a different target profile, activating **TRPV1 and TRPV3** channels instead of TRPV4 [6] [7].

## Experimental Protocols for Key Assays

Here are the methodologies used in the foundational research to characterize **Bisandrographolide A's** activity on TRPV4 channels [3] [4]:

### Calcium-Imaging Assay for Initial Screening

This method was used to screen plant extracts for activity on TRPV channels.

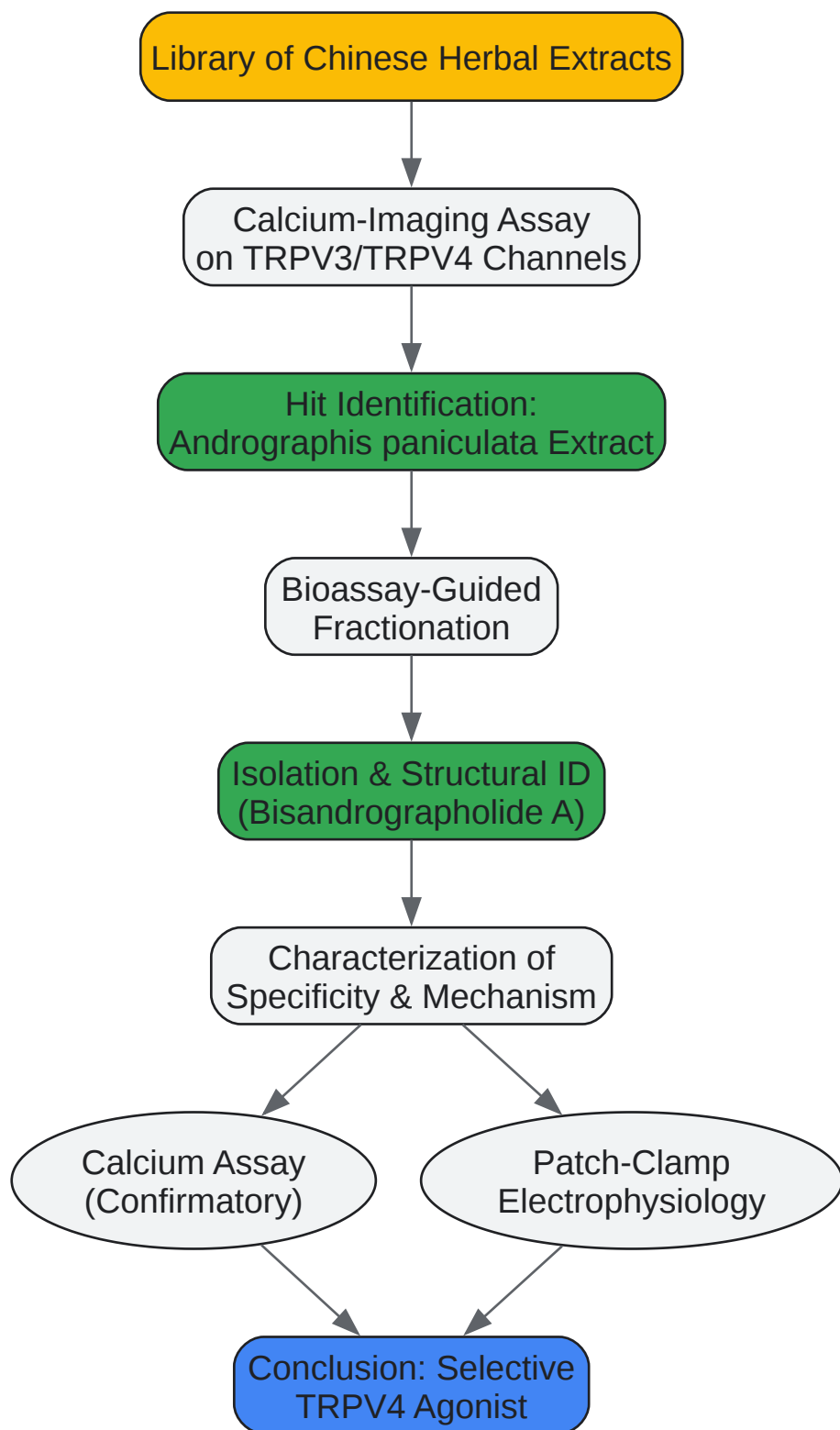
- **Cell Culture:** HEK293T cells are transfected with cDNA for human TRPV3 or TRPV4 channels.
- **Dye Loading:** Cells are loaded with a calcium-sensitive fluorescent dye, such as Fura-2 AM.
- **Compound Application:** Cells are exposed to the plant extract or purified compound (e.g., **Bisandrographolide A**).
- **Measurement & Analysis:** Fluorescence is measured using a ratiometric method. An increase in intracellular calcium concentration upon compound application indicates channel activation.

### Whole-Cell and Outside-Out Patch-Clamp Recording

This technique provides a direct and quantitative measurement of ion channel currents.

- **Cell Preparation:** Use HEK293T cells overexpressing TRPV4 or other TRP channels, or immortalized mouse keratinocytes (308 cells) that endogenously express TRPV4.
- **Electrophysiology Setup:** Establish a whole-cell or outside-out patch configuration on a single cell using a glass micropipette.
- **Voltage Protocol:** The cell membrane is typically held at a negative potential (e.g., -60 mV).
- **Compound Application:** Apply **Bisandrographolide A** (e.g., 1-10  $\mu$ M) to the bath solution for whole-cell, or directly to the extracellular side of the membrane patch in outside-out mode.
- **Data Acquisition:** Record the membrane currents. Activation of TRPV4 by **Bisandrographolide A** will result in an inward current of cations.

The experimental workflow for identifying and characterizing **Bisandrographolide A** can be summarized as follows:



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## Summary for Researchers

**Bisandrographolide A** is a **potent and selective direct-acting agonist of the TRPV4 ion channel**. Its high molecular weight and lipophilicity may present challenges for drug development, but it serves as an extremely valuable **pharmacological tool** for studying TRPV4 channel function and its role in physiology and disease. The compound can be sourced from specialized chemical suppliers for research purposes [5] [4].

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## References

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To cite this document: Smolecule. [Physicochemical Properties and Drug-Likeness]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1540882#what-is-bisandrographolide-a>]

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